

3-lodo-L-tyrosine molecular weight and formula

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Compound of Interest

Compound Name: H-Tyr(3-I)-OH

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3-lodo-L-tyrosine: A Core Technical Overview

Introduction: 3-lodo-L-tyrosine, also known as monoiodotyrosine (MIT), is a derivative of the amino acid L-tyrosine.[1][2] It plays a crucial role as an intermediate in the synthesis of thyroid hormones.[2] This document provides essential technical data regarding its molecular formula and weight, targeting researchers and professionals in drug development.

Molecular and Chemical Properties

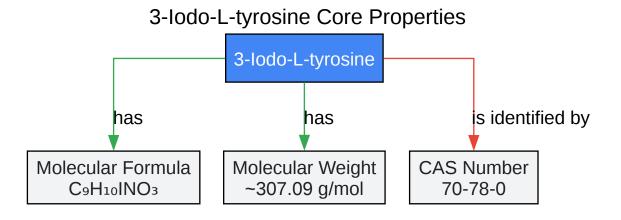
The fundamental chemical identifiers for 3-lodo-L-tyrosine are detailed below. This compound is structurally L-tyrosine with an iodine atom substituted at the third position of the benzyl group.[1][3]



| Property | Value | Source |
|-------------------|---|--|
| Molecular Formula | С9Н10ІNО3 | PubChem, Santa Cruz Biotechnology |
| Molecular Weight | 307.09 g/mol | Santa Cruz Biotechnology, Sigma-Aldrich |
| 307.08 g/mol | PubChem | |
| 307.1 g/mol | Cayman Chemical | _ |
| IUPAC Name | (2S)-2-amino-3-(4-hydroxy-3-iodophenyl)propanoic acid | PubChem |
| CAS Number | 70-78-0 | Santa Cruz Biotechnology, Sigma-Aldrich |

Logical Relationship of Compound Properties

The following diagram illustrates the direct relationship between the compound and its core identifiers.



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References

- 1. 3-lodo-L-Tyrosine | C9H10INO3 | CID 439744 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-lodotyrosine Wikipedia [en.wikipedia.org]
- 3. Page loading... [wap.guidechem.com]
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